

Personal protective equipment for handling 2-Isopropylisonicotinic acid

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Compound of Interest

Compound Name: **2-Isopropylisonicotinic acid**

Cat. No.: **B065470**

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Essential Safety and Handling Guide for 2-Isopropylisonicotinic Acid

Disclaimer: A specific Safety Data Sheet (SDS) for **2-Isopropylisonicotinic acid** (CAS No. 191535-55-4) is not readily available. The following guidance is based on the safety profile of the closely related parent compound, isonicotinic acid, and general best practices for handling acidic chemical compounds. It is imperative to treat **2-Isopropylisonicotinic acid** with at least the same level of caution as isonicotinic acid.

This guide provides researchers, scientists, and drug development professionals with essential, immediate safety and logistical information for handling **2-Isopropylisonicotinic acid**.

Hazard Summary and Personal Protective Equipment (PPE)

Based on data for isonicotinic acid, **2-Isopropylisonicotinic acid** should be handled as a compound that can cause skin irritation, serious eye irritation, and potential respiratory irritation.^[1] The recommended personal protective equipment is crucial for minimizing exposure and ensuring personal safety.

Potential Hazard	Recommended Personal Protective Equipment (PPE)
Skin Irritation	Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene). [2] Lab Coat: A standard laboratory coat should be worn and buttoned. For significant quantities or risk of splash, a chemical-resistant apron over the lab coat is recommended.
Eye Irritation	Eye Protection: Safety glasses with side shields are mandatory at a minimum. [2] For operations with a higher risk of splashing, chemical safety goggles are required. [1]
Respiratory Irritation	Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors. [1] If engineering controls are insufficient or during spill cleanup, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.

Operational Plan: Step-by-Step Handling Procedures

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Wear appropriate PPE (gloves and eye protection) during inspection.
- Verify that the container is clearly labeled with the chemical name and any hazard warnings.

2. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[3\]](#)

- Keep the container tightly closed when not in use.[1]
- Ensure the storage area is clearly marked with the identity of the substance.

3. Handling and Use:

- All handling of **2-Isopropylisonicotinic acid** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[1]
- Wear the full recommended PPE: chemical-resistant gloves, a lab coat, and safety goggles.
- Avoid the formation of dust and aerosols.[1]
- Use dedicated spatulas and glassware. Clean all equipment thoroughly after use.
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[4]

4. Spill Management:

- In case of a small spill, and if it is safe to do so, contain the spill with an inert absorbent material (e.g., vermiculite, sand).
- Sweep up the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.
- Ventilate the area of the spill.
- For large spills, evacuate the area and contact the institution's environmental health and safety (EHS) department.

5. First Aid Measures:

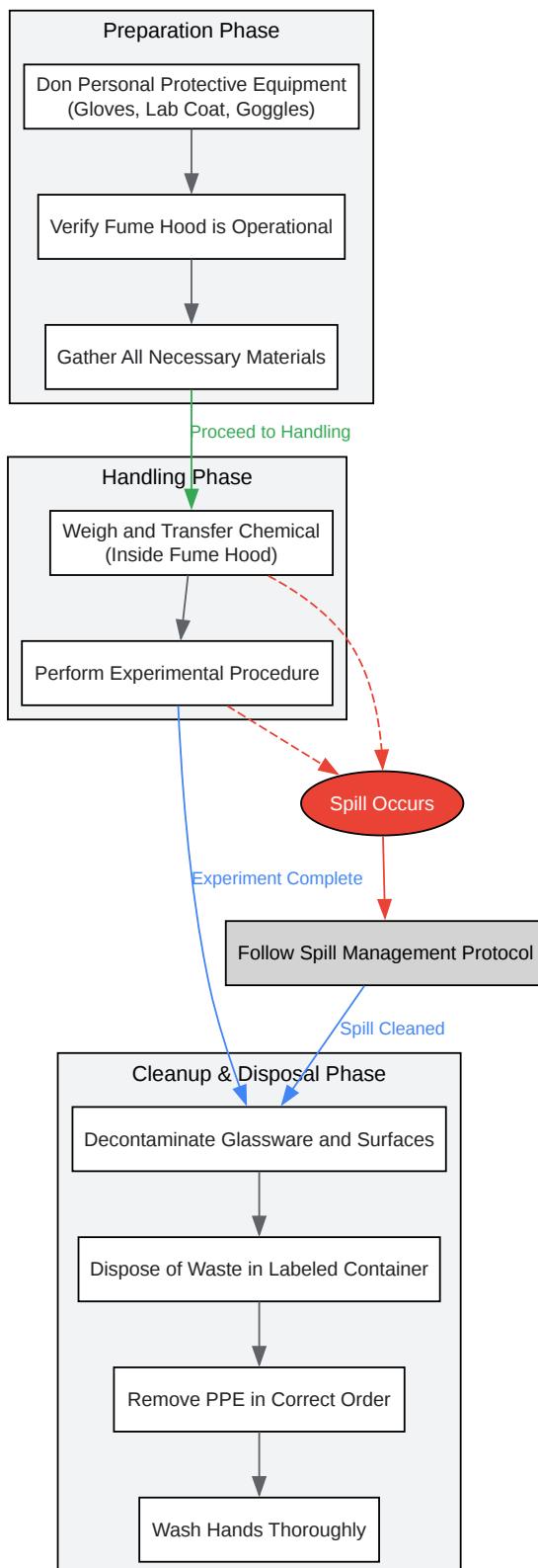
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[1]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[1]

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[1]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

- All waste containing **2-Isopropylisonicotinic acid**, including contaminated consumables and spill cleanup materials, must be disposed of as hazardous chemical waste.
- Collect waste in a clearly labeled, sealed, and compatible container.
- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's EHS department for specific disposal procedures.[5]

Experimental Workflow for Handling 2-Isopropylisonicotinic Acid



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Caption: Workflow for the safe handling of **2-Isopropylisonicotinic acid**.

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